

Application Notes and Protocols for CCT251455

Treatment in Cancer Cell Lines

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Compound of Interest

Compound Name: CCT251455

Cat. No.: B15606783

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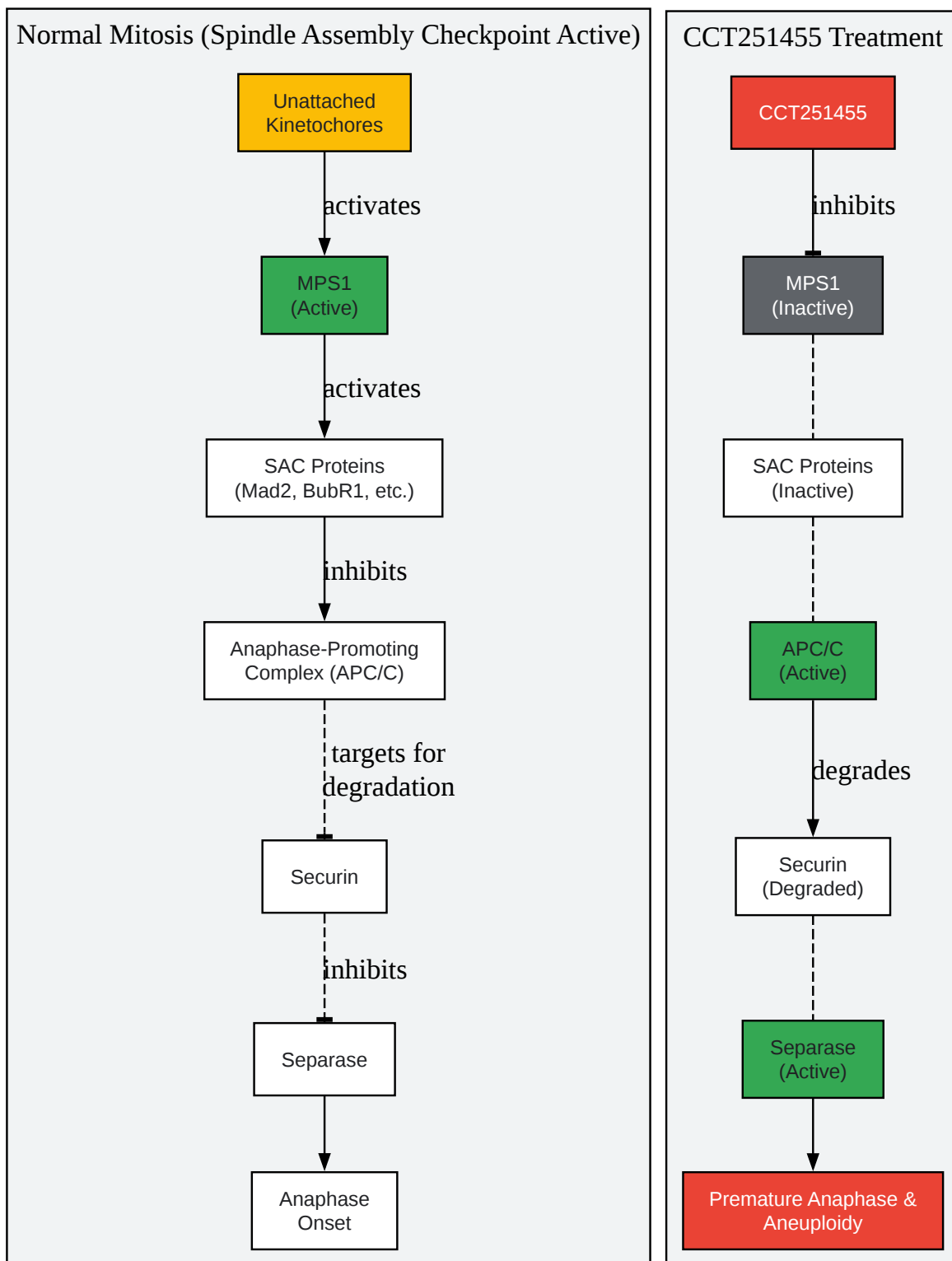
For Researchers, Scientists, and Drug Development Professionals

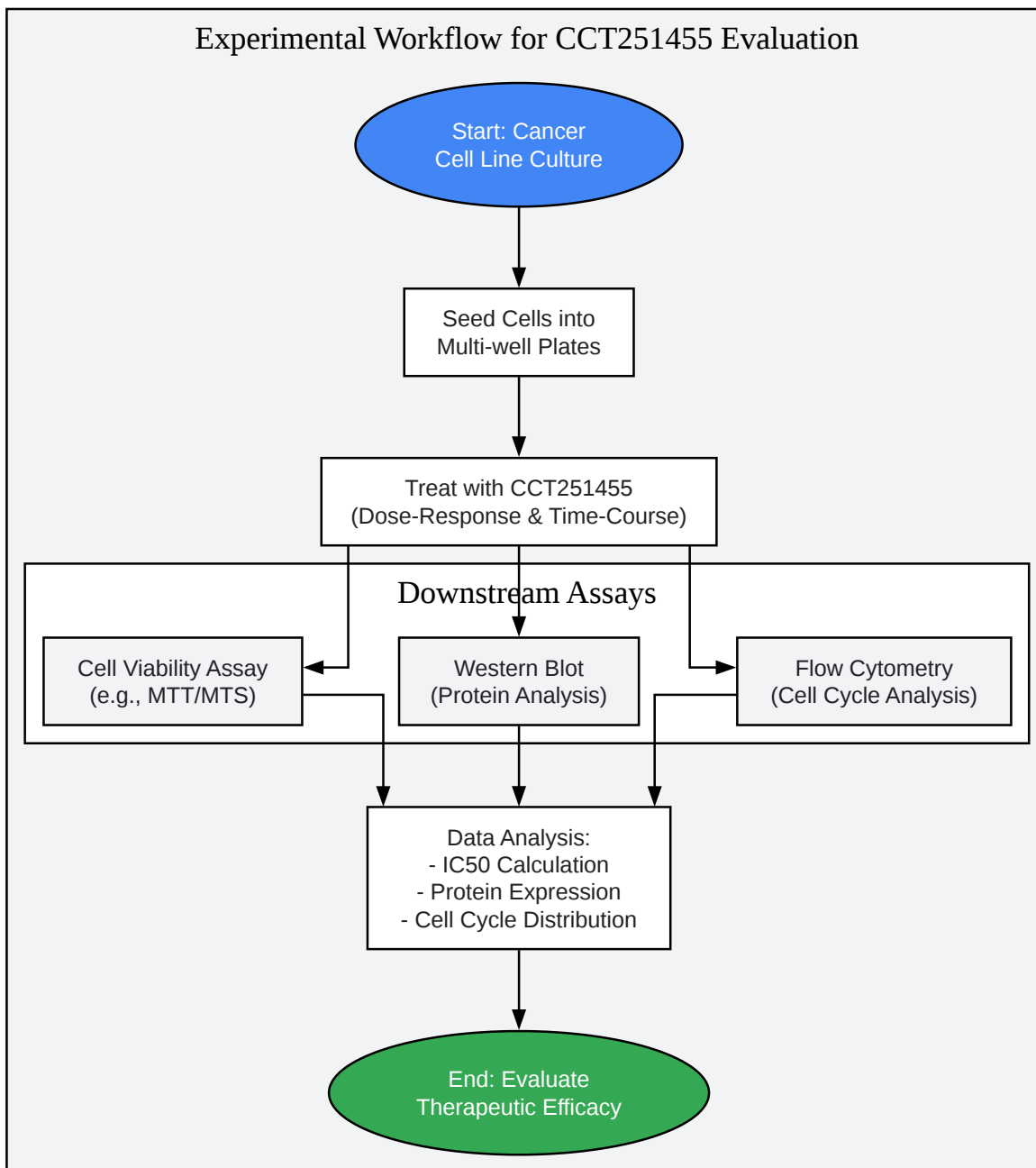
Introduction

CCT251455 is a potent and selective small molecule inhibitor of the Monopolar Spindle 1 (MPS1) kinase.[1] MPS1 is a critical component of the spindle assembly checkpoint (SAC), a crucial cellular mechanism that ensures proper chromosome segregation during mitosis.[2] In many human cancers, MPS1 is aberrantly overexpressed, making it an attractive therapeutic target.[1] Inhibition of MPS1 by **CCT251455** disrupts the SAC, leading to chromosomal instability and subsequent cell death in cancer cells. These notes provide detailed protocols for the application of **CCT251455** in cancer cell line models to assess its therapeutic potential.

Mechanism of Action

CCT251455 stabilizes an inactive conformation of MPS1, preventing its autophosphorylation and kinase activity.[1] This inhibition disrupts the spindle assembly checkpoint, a key pathway that prevents the onset of anaphase until all chromosomes are correctly attached to the mitotic spindle.[2] By abrogating this checkpoint, **CCT251455** induces premature anaphase entry, leading to severe chromosome missegregation and ultimately, apoptosis in cancer cells.





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References

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- 2. researchgate.net [researchgate.net]
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